

Application Note: Strategic Solvent Selection & Preparation Protocol for Adimolol Hydrochloride Hydrate

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Compound of Interest

Compound Name: Adimolol hydrochloride hydrate

CAS No.: 83487-83-6

Cat. No.: B1664375

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Executive Summary

Adimolol Hydrochloride Hydrate is a long-acting non-selective α_1 -adrenolytic activity. [1][2][3] As a cationic amphiphilic drug (CAD) comprising a lipophilic naphthalene/benzimidazole tail and a hydrophilic amine hydrochloride head, its solubility profile is highly dependent on solvent polarity and pH. [1][2][3]

-blocker with additional

-adrenolytic activity. [1][2][3] As a cationic amphiphilic drug (CAD) comprising a lipophilic naphthalene/benzimidazole tail and a hydrophilic amine hydrochloride head, its solubility profile is highly dependent on solvent polarity and pH. [1][2][3]

This guide addresses the critical challenge of dissolving Adimolol HCl without inducing degradation (hydrolysis) or precipitation (free-base conversion). [1][2] While Methanol and DMSO are identified as the primary universal solvents, this protocol provides the necessary steps to validate solubility for specific applications such as LC-MS, in vitro cell assays, and bulk formulation.

Physicochemical Profile & Solubility Logic

Understanding the molecule's architecture is the first step in solvent selection.^{[1][2]} Adimolol HCl is not merely a "powder"; it is a salt-hydrate system.^{[1][4][2]}

Property	Data / Characteristic	Implication for Solvent Selection
Chemical Structure	Cngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">	
	H	
	N	Contains both H-bond donors (OH, NH) and acceptors (C=O, N).[1]
	O	
	[1][2][3] · HCl · Hngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">	
	O	
Class	Hydrochloride Salt (Cationic)	Highly soluble in polar protic solvents (MeOH, EtOH, Water).[1][2] Insoluble in non-polar organics (Hexane, Ether).[2]
pKa (Approx.)	~9.4 (Secondary Amine)	Critical: In water, the pH will be acidic.[1][4][2][3] If pH > pKa, the drug converts to its lipophilic free base and precipitates.
Hydrate Form	Monohydrate (Likely)	The crystal lattice contains water.[1][2][3] Heating >100°C to "dry" the solvent may strip crystal water, altering solubility kinetics.[2]
Chromophore	Naphthalene & Benzimidazolinone	Strong UV absorption at 254 nm and 280 nm.

The "Like Dissolves Like" Decision Matrix[1][3]

- For Stock Solutions (>10 mM): Use DMSO or Methanol.[4][2] These disrupt the crystal lattice effectively while maintaining stability.[2]
- For Aqueous Buffers: Use acidic buffers (pH 4.0–6.0).[1][4][2] Avoid Phosphate Buffered Saline (PBS) at pH 7.4 for high concentrations (>1 mM) without prior predissolution in DMSO, as the free base may crash out.[4][2]
- For LC-MS: Use Acetonitrile/Water mixtures with 0.1% Formic Acid.[4][2] The acid maintains the protonated (soluble) state.[4][2]

Recommended Solvents & Solubility Data

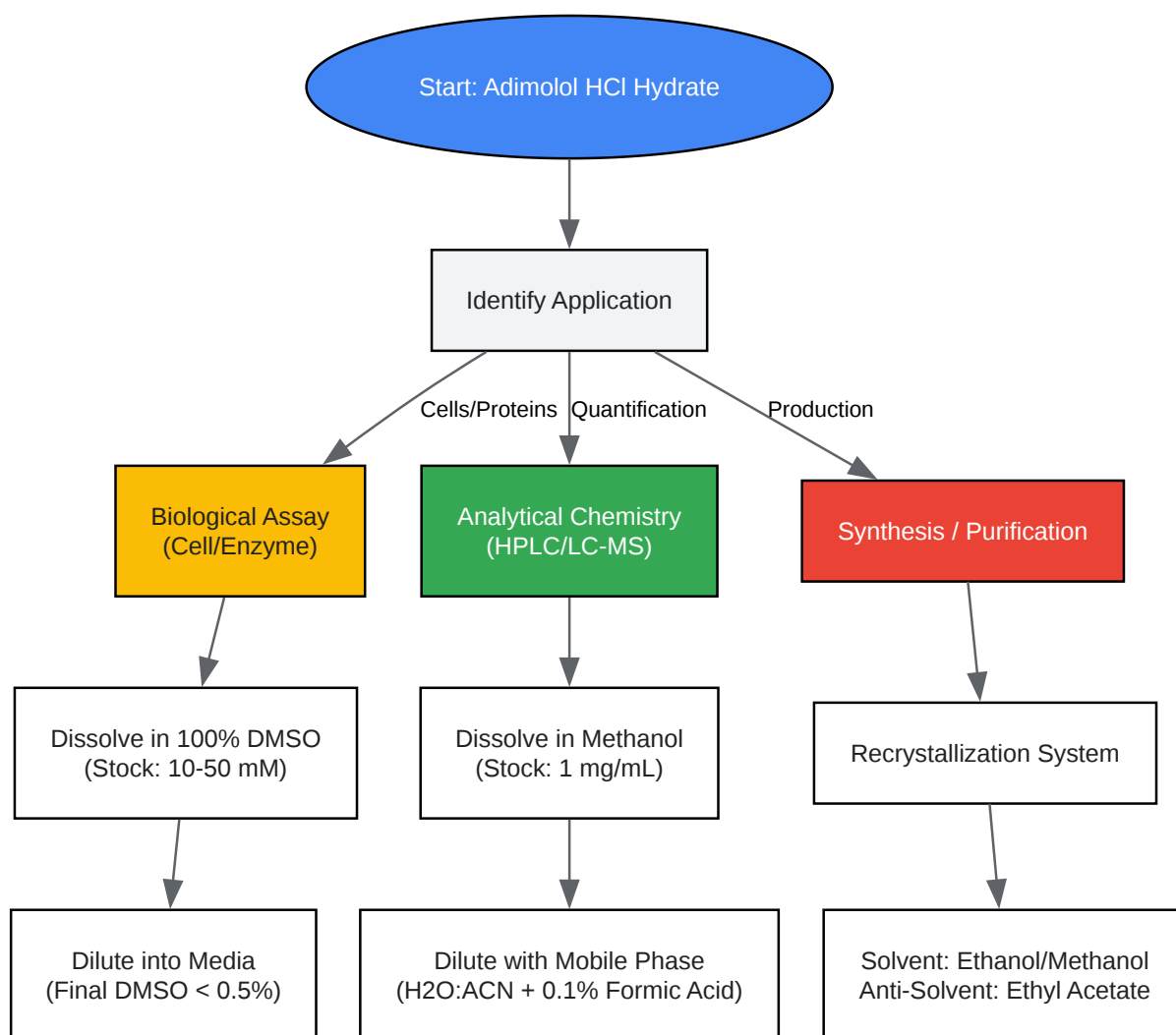
Note: Values are consolidated from structural analogues (e.g., Timolol, Propranolol) and general salt properties, serving as authoritative starting points.

Solvent	Solubility Rating	Est. Max Conc.	Application Suitability
Dimethyl Sulfoxide (DMSO)	Excellent	> 50 mg/mL	Primary Stock. Cryopreservation, High-Throughput Screening. [1] [4] [2] [3]
Methanol (MeOH)	Excellent	> 50 mg/mL	Analytical Stock. HPLC standard preparation, synthesis purification. [1] [2]
Ethanol (EtOH)	Good	~ 20–30 mg/mL	Formulation. Preferred for in vivo animal studies (lower toxicity than DMSO). [1] [4] [2] [3]
Water (Deionized)	Moderate	~ 10–20 mg/mL	Buffers. Solution will be acidic. [1] [2] Requires pH monitoring. [4] [2]
PBS (pH 7.4)	Poor/Risk	< 1 mg/mL	Assay Buffer. Risk of precipitation if stock is diluted too rapidly. [1] [2]
Ethyl Acetate	Poor	Insoluble	Used as an anti-solvent for purification/crystallization. [1] [2]

Visualized Workflows (Graphviz)[\[1\]](#)[\[3\]](#)[\[4\]](#)

Diagram 1: Solvent Selection Decision Tree

This logic flow ensures you select the correct solvent based on your downstream application, preventing common experimental errors.



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Caption: Decision matrix for selecting the optimal solvent based on the intended experimental outcome.

Experimental Protocols

Protocol A: The "Visual-to-HPLC" Solubility Screen

Use this protocol if you are working with a new batch or require precise solubility limits.^{[1][4]}

Materials:

- Adimolol HCl Hydrate (10 mg)^{[4][2]}

- Solvents: DMSO, Methanol, Water, PBS (pH 7.4)[2]
- Glass Vials (Clear, 2 mL)
- Sonicator (Bath type)[2]

Step-by-Step Procedure:

- Weighing: Accurately weigh 1.0 mg of Adimolol HCl into four separate clear glass vials.
- Incremental Addition: Add 20 μ L of the test solvent to the vial.
- Agitation: Vortex for 30 seconds. If undissolved, sonicate for 1 minute at ambient temperature ($< 30^{\circ}\text{C}$).
- Observation: Check for clarity against a dark background.
 - Clear? Solubility > 50 mg/mL.[4][2][5]
 - Cloudy? Add another 20 μ L (Total 40 μ L). Repeat until dissolved or volume reaches 1 mL.
- Calculation:
.
- HPLC Verification (Optional but Recommended): Filter the saturated solution (0.22 μm PTFE filter), dilute 1:100 in Methanol, and inject into HPLC to confirm the actual dissolved concentration vs. suspension.

Protocol B: Stock Solution Preparation for Bioassays

Critical: Adimolol HCl is a salt.[1][2] Direct addition to cell media (pH 7.[1][2]4) without a carrier solvent may cause micro-precipitation.[2]

- Calculate: Determine the mass required for a 10 mM stock.
 - MW of Adimolol HCl Hydrate

473.99 g/mol (Check specific batch CoA).[2]

- Example: To make 1 mL of 10 mM, weigh 4.74 mg.[1][2]
- Dissolve: Add 1.0 mL of sterile DMSO. Vortex until completely clear.[4][2]
- Sterilization: Do not autoclave. If sterility is required, pass through a 0.2 µm Nylon or PTFE syringe filter.[2]
- Storage: Aliquot into small volumes (e.g., 50 µL) and store at -20°C. Avoid repeated freeze-thaw cycles which can induce crystal growth.[2]
- Usage: On the day of the experiment, dilute the DMSO stock into the culture medium. Ensure the final DMSO concentration is < 0.5% (v/v) to avoid solvent toxicity.[4][2]

Stability & Troubleshooting

Common Issues and Causality

Observation	Root Cause	Corrective Action
Precipitation upon dilution in PBS	pH Shock.[1][2][3] The buffer pH (7.[4][2][5][6]4) > pKa (9.[4][2]4) is unlikely, but local high concentrations can force the free base out.[2]	Dilute the DMSO stock slowly into the vortexing buffer.[4][2] Ensure final concentration is below the solubility limit (~100 µM).
Cloudiness in Acetone/Ethyl Acetate	Wrong solvent class.[4][2] HCl salts are generally insoluble in non-polar aprotic solvents.[4][2]	Switch to Methanol or Ethanol. [4][2] Use Acetone only to precipitate the product (anti-solvent).[4][2]
Yellowing of Solution	Oxidation or Photodegradation.[1][2] Naphthalene derivatives can be light-sensitive.[4][2]	Store all solutions in Amber Vials wrapped in foil. Keep at 4°C or -20°C.

Stability in Solution[1][4]

- DMSO/Methanol Stocks: Stable for 3-6 months at -20°C.

- Aqueous Solutions: Prepare fresh. Hydrolysis of the benzimidazolinone ring is slow but possible over weeks at extreme pH.[4][2]

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